Application Notes and Protocols for D-87503 Stock Solution Preparation

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Compound of Interest	
Compound Name:	*D-87503*
CAS No.:	*800394-83-6*
Cat. No.:	*B606918*

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Introduction

D-87503 is a potent, cell-permeable small molecule that functions as a dual inhibitor of the Phosphoinositide 3-kinase (PI3K) and Extracellular signal-regulated kinase (ERK) signaling pathways.[1] It has demonstrated efficacy in inhibiting cancer cell proliferation by targeting key proteins in both the PI3K/Akt/mTOR and Ras/Raf/MEK/ERK cascades.[1][2] Specifically, **D-87503** has been shown to inhibit PI3K with an IC50 of 62 nM and Erk2 with an IC50 of 0.76 µM.[2] Its ability to simultaneously block these two critical pathways makes it a valuable tool for cancer research and drug development. Proper preparation of a stock solution is the first and a critical step for ensuring accurate and reproducible experimental results. This document provides detailed protocols for the preparation, storage, and handling of **D-87503** stock solutions.

Data Presentation

Quantitative data for **D-87503** is summarized in the table below for easy reference.

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Property	Value	Reference
CAS Number	800394-83-6	[2]
Molecular Weight	337.4 g/mol	[2]
Solubility	Soluble in DMSO	[2]
IC50 (PI3K)	62 nM	[2]
IC50 (Erk2)	0.76 µM	[2]
Storage (Powder)	-20°C for 3 years; 4°C for 2 years	[2]
Storage (in Solvent)	-80°C for 6 months; -20°C for 1 month	[2]

Experimental Protocols

Materials

- **D-87503** powder
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Protocol for Preparing a 10 mM Stock Solution of D-87503

- Preparation:
  - Equilibrate the **D-87503** vial to room temperature before opening to prevent moisture condensation.

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- Perform all steps in a sterile environment (e.g., a laminar flow hood) to maintain the sterility of the stock solution.

- Weighing:
  - Carefully weigh out the desired amount of **D-87503** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 3.374 mg of **D-87503** (Molecular Weight = 337.4 g/mol).
  - Calculation:
    - Volume (L) x Concentration (mol/L) = Moles
    - 0.001 L x 0.010 mol/L = 0.00001 mol
    - Moles x Molecular Weight (g/mol) = Mass (g)
    - 0.00001 mol x 337.4 g/mol = 0.003374 g = 3.374 mg

- Dissolution:
  - Transfer the weighed **D-87503** powder to a sterile microcentrifuge tube or vial.
  - Add the calculated volume of anhydrous DMSO to the vial. For the example above, add 1 mL of DMSO.
  - Vortex the solution thoroughly until the **D-87503** is completely dissolved. Gentle warming (e.g., to 37°C) may be used to aid dissolution if necessary, but avoid excessive heat.

- Aliquoting and Storage:
  - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes to avoid repeated freeze-thaw cycles.
  - Store the aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for shorter-term storage (up to 1 month).[2]

- Working Solution Preparation:

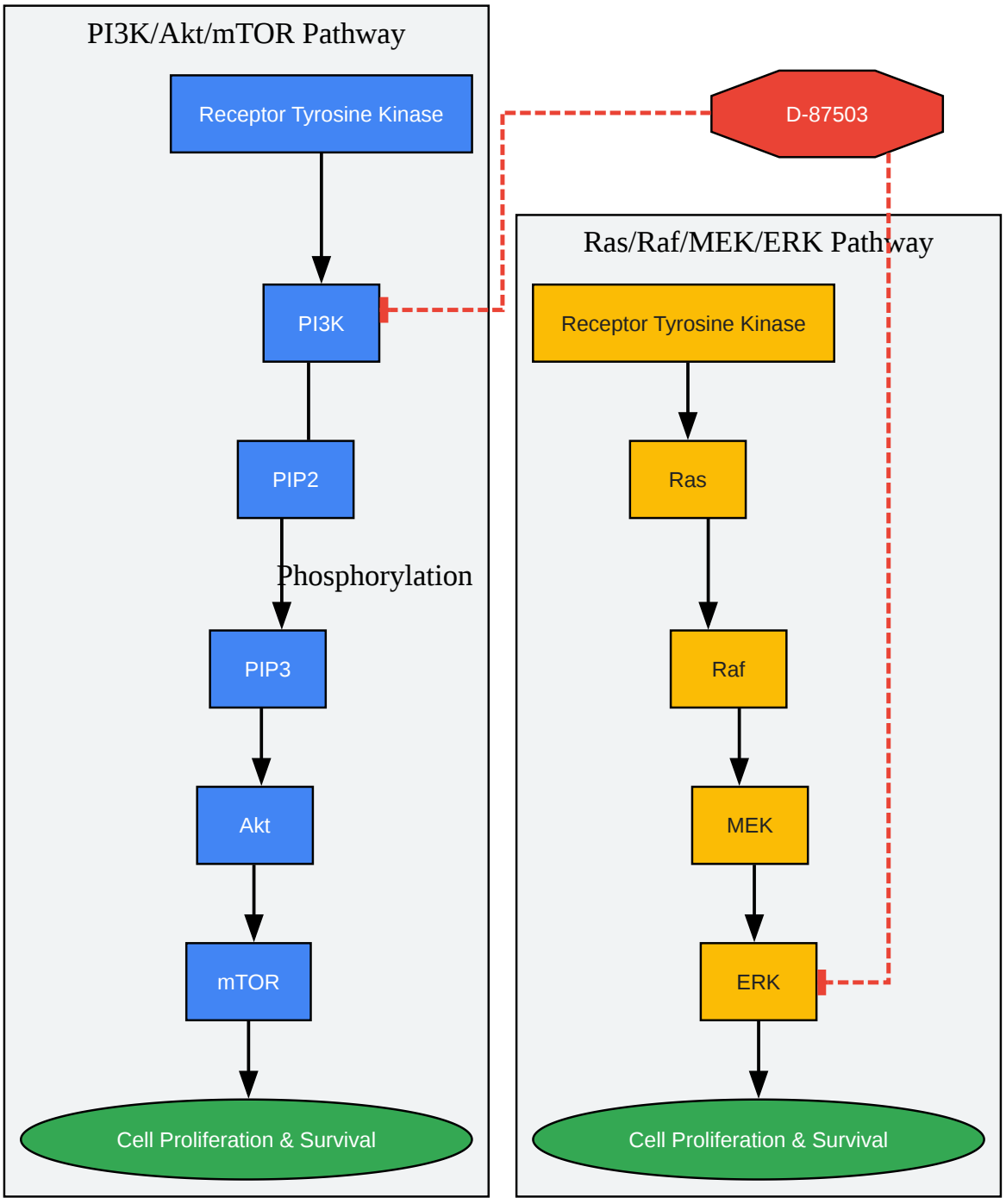
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- When ready to use, thaw an aliquot of the stock solution at room temperature.
- Dilute the stock solution to the desired final concentration in the appropriate cell culture medium or experimental buffer immediately before use.
- Note: The final concentration of DMSO in the experimental setup should be kept low (typically below 0.5%) to avoid solvent-induced cellular toxicity.

Mandatory Visualization

Signaling Pathway of **D-87503** Inhibition

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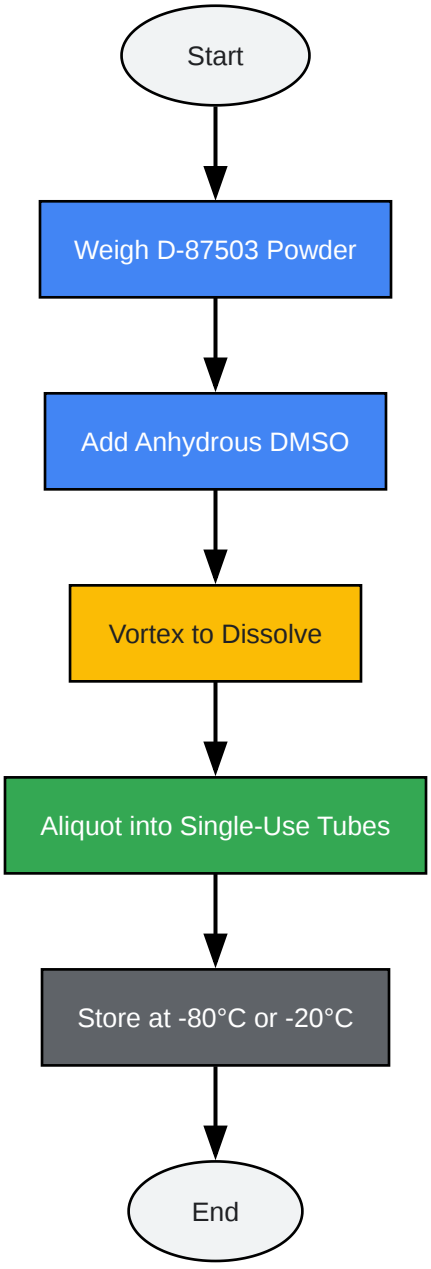


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Caption: **D-87503** dual inhibition of PI3K and ERK pathways.

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Experimental Workflow for **D-87503** Stock Solution Preparation



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Caption: Workflow for preparing **D-87503** stock solution.

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References

- 1. abmole.com [abmole.com]
- 2. researchgate.net [researchgate.net]
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